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# Para-fluoro 4-ANBP: A Technical Guide to Stability and Storage

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Compound of Interest		
Compound Name:	Para-fluoro 4-ANBP	
Cat. No.:	B502666	Get Quote

#### Introduction

Para-fluoro 4-ANBP (N-(4-fluorophenyl)-1-(phenylmethyl)-4-piperidinamine) is a chemical intermediate used in the synthesis of several novel psychoactive substances, including derivatives of fentanyl. As a critical precursor, understanding its stability and appropriate storage conditions is paramount for researchers, forensic scientists, and drug development professionals to ensure the integrity of research findings and the quality of synthesized materials. This technical guide provides a comprehensive overview of the known stability profile of para-fluoro 4-ANBP, recommended storage conditions, and proposed methodologies for its stability assessment.

## **Chemical and Physical Properties**

A summary of the key chemical and physical properties of **para-fluoro 4-ANBP** is presented in Table 1. This information is essential for designing appropriate analytical methods and for understanding the compound's behavior under various conditions.



Property	Value	Reference
Formal Name	N-(4-fluorophenyl)-1- (phenylmethyl)-4- piperidinamine	[1]
Synonyms	p-fluoro 4-ANBP, Despropionyl N-benzyl para-fluoro norfentanyl	[1][2]
Molecular Formula	C18H21FN2	[1][3]
Formula Weight	284.4 g/mol	[1]
Purity	≥98%	[1]
Appearance	Crystalline solid	[1]
UV/Vis. λmax	243 nm	[1]
CAS Number	131587-27-4	[2][3]

## **Stability and Storage Conditions**

Based on available data from suppliers, **para-fluoro 4-ANBP** is a stable compound when stored under appropriate conditions. The recommended storage and known stability information are summarized in Table 2.

Parameter	Recommendation/Data	Reference
Storage Temperature	-20°C	[1]
Long-term Stability	≥ 5 years (at -20°C)	[1]
Form Supplied	Crystalline solid	[1]
Chemical Stability	No decomposition if used according to specifications.	[2]

The Safety Data Sheet (SDS) for **para-fluoro 4-ANBP** indicates that no hazardous decomposition products are known and that the compound is stable under normal conditions of



use.[2] However, detailed studies on its degradation under stress conditions such as exposure to light, heat, humidity, and various pH levels are not readily available in the public domain. Such studies are crucial for establishing a comprehensive stability profile.

## **Experimental Protocols for Stability Assessment**

While specific degradation pathways for **para-fluoro 4-ANBP** have not been detailed in the reviewed literature, a forced degradation study would be the standard approach to identify potential degradation products and pathways. The following are proposed experimental protocols based on general guidelines for stability testing of pharmaceutical substances.

#### 1. Forced Degradation Studies

Forced degradation, or stress testing, is essential to understand the intrinsic stability of a compound and to develop stability-indicating analytical methods.

- Acidic Hydrolysis:
  - Prepare a solution of para-fluoro 4-ANBP in a suitable organic solvent (e.g., methanol or acetonitrile).
  - Add an equal volume of 0.1 N hydrochloric acid.
  - Incubate the solution at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24, 48, 72 hours).
  - At each time point, withdraw an aliquot, neutralize it with 0.1 N sodium hydroxide, and dilute to a suitable concentration for analysis.
- Alkaline Hydrolysis:
  - Prepare a solution of para-fluoro 4-ANBP in a suitable organic solvent.
  - Add an equal volume of 0.1 N sodium hydroxide.
  - Incubate the solution at a controlled temperature (e.g., 60°C) for a defined period.



- At each time point, withdraw an aliquot, neutralize it with 0.1 N hydrochloric acid, and dilute for analysis.
- Oxidative Degradation:
  - Prepare a solution of para-fluoro 4-ANBP in a suitable solvent.
  - Add an equal volume of a 3% hydrogen peroxide solution.
  - Store the solution at room temperature, protected from light, for a defined period.
  - Withdraw aliquots at specified time points for analysis.
- Thermal Degradation:
  - Place a known quantity of solid para-fluoro 4-ANBP in a controlled temperature oven (e.g., 80°C).
  - Expose the solid to dry heat for a defined period.
  - At specified time points, remove a sample, allow it to cool to room temperature, dissolve it in a suitable solvent, and analyze.
- Photostability:
  - Expose a known quantity of solid para-fluoro 4-ANBP and a solution of the compound to a calibrated light source (e.g., a xenon lamp providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter).
  - A control sample should be kept in the dark under the same temperature conditions.
  - Analyze the samples at a defined time point.
- 2. Analytical Methodology

A stability-indicating analytical method is crucial for separating and quantifying the parent compound from its potential degradation products. High-Performance Liquid Chromatography



(HPLC) coupled with a UV or mass spectrometry (MS) detector is a common and effective technique.

- HPLC Method Development:
  - Column: A C18 reversed-phase column is a suitable starting point.
  - Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium formate or phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is recommended to achieve good separation of polar and non-polar compounds.
  - Detection: A photodiode array (PDA) detector can be used to monitor the elution profile at multiple wavelengths, including the λmax of para-fluoro 4-ANBP (243 nm). Mass spectrometry (LC-MS) is highly recommended for the identification of unknown degradation products.[4]

### **Visualizations**

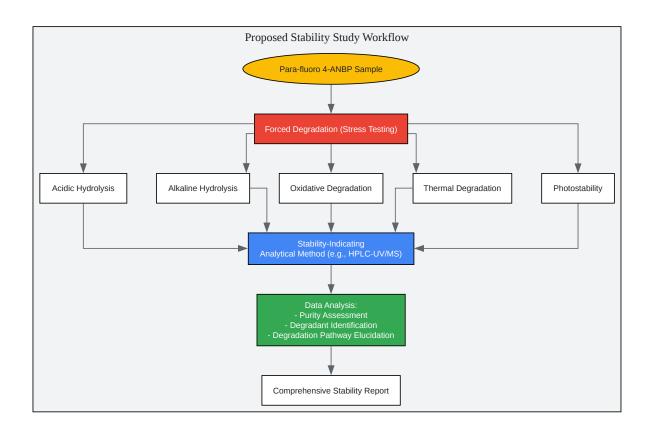
The following diagrams illustrate the recommended storage conditions and a proposed workflow for a comprehensive stability study of **para-fluoro 4-ANBP**.



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Caption: Recommended storage conditions for para-fluoro 4-ANBP.





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Caption: Proposed workflow for a comprehensive stability study.

#### Conclusion

**Para-fluoro 4-ANBP** is a stable compound when stored as a crystalline solid at -20°C, with a shelf life of at least five years. While this provides a good baseline for handling and storage, the lack of publicly available data from forced degradation studies highlights a knowledge gap. For



applications requiring a deep understanding of its stability profile, such as in pharmaceutical development or the synthesis of analytical reference standards, conducting comprehensive stability studies as outlined in this guide is strongly recommended. The use of stability-indicating analytical methods will be critical in identifying any potential degradation products and elucidating degradation pathways, thereby ensuring the quality and reliability of research and development activities involving this compound.

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